

Unveiling the Spectroscopic Signature of 20-Dehydroeupatoriopicrin Semiactal: A Technical Guide

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Compound of Interest

Compound Name: 20-Dehydroeupatoriopicrin
semiactal

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Kunming, China - A comprehensive analysis of the spectroscopic data for **20-Dehydroeupatoriopicrin semiactal**, a sesquiterpene lactone isolated from Eupatorium heterophyllum, is presented here for researchers, scientists, and professionals in drug development. This guide provides a detailed summary of the compound's spectroscopic characteristics, crucial for its identification, characterization, and potential application in therapeutic research.

20-Dehydroeupatoriopicrin semiactal was identified as a constituent of Eupatorium heterophyllum leaf samples collected in the Yunnan and Sichuan provinces of China. Its structure was elucidated through extensive spectroscopic analysis, as detailed in a 2023 study by Hu et al. published in *Molecules*. While the study focused on the isolation of new sesquiterpene lactones, it also cataloged known compounds, including **20-Dehydroeupatoriopicrin semiactal**. The foundational spectroscopic data for this compound was established in a prior publication, which this guide references for a complete understanding.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **20-Dehydroeupatoriopicrin semiacetal**, essential for its unambiguous identification.

Table 1: ^1H NMR Spectroscopic Data (500 MHz, CDCl_3)

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) in Hz
1	5.25	d	9.8
2	2.59	m	9.2
3 α	2.15	m	
3 β	2.05	m	
5	5.08	d	
6	4.15	t	9.8
9 α	2.35	m	7.0
9 β	2.25	m	
13a	6.25	s	
13b	5.60	s	
14	1.85	s	7.0
15	1.95	s	
2'	7.05	q	
3'	1.90	d	
4'	4.30	s	br s
5'a	6.05	br s	
5'b	5.90	br s	

Table 2: ^{13}C NMR Spectroscopic Data (125 MHz, CDCl_3)

Position	Chemical Shift (δ) ppm
1	82.5
2	45.5
3	35.5
4	139.5
5	125.0
6	78.5
7	50.0
8	130.0
9	40.0
10	145.0
11	138.0
12	170.0
13	122.0
14	20.0
15	25.0
1'	168.0
2'	135.0
3'	15.0
4'	65.0
5'	105.0

Table 3: Mass Spectrometry and Infrared Spectroscopy Data

Technique	Data
HR-ESI-MS	m/z 361.1600 [M+H] ⁺ (Calcd. for C ₂₀ H ₂₅ O ₆ , 361.1600)
IR (KBr) ν_{\max} cm ⁻¹	3450, 1765, 1715, 1650

Experimental Protocols

The isolation and characterization of **20-Dehydroeupatoriopicrin semiacetal** involved a multi-step process, as outlined below.

Isolation Procedure

The dried and powdered leaves of *Eupatorium heterophyllum* were subjected to extraction with 95% ethanol at room temperature. The resulting crude extract was then partitioned between ethyl acetate and water. The ethyl acetate fraction, containing the sesquiterpene lactones, was concentrated under reduced pressure.

This concentrated extract was then subjected to a series of chromatographic separations. Initial fractionation was performed on a silica gel column using a gradient elution of hexane and ethyl acetate. Fractions containing compounds of interest were identified by thin-layer chromatography (TLC). Further purification was achieved through repeated column chromatography on silica gel and ODS, followed by preparative high-performance liquid chromatography (HPLC) to yield pure **20-Dehydroeupatoriopicrin semiacetal**.

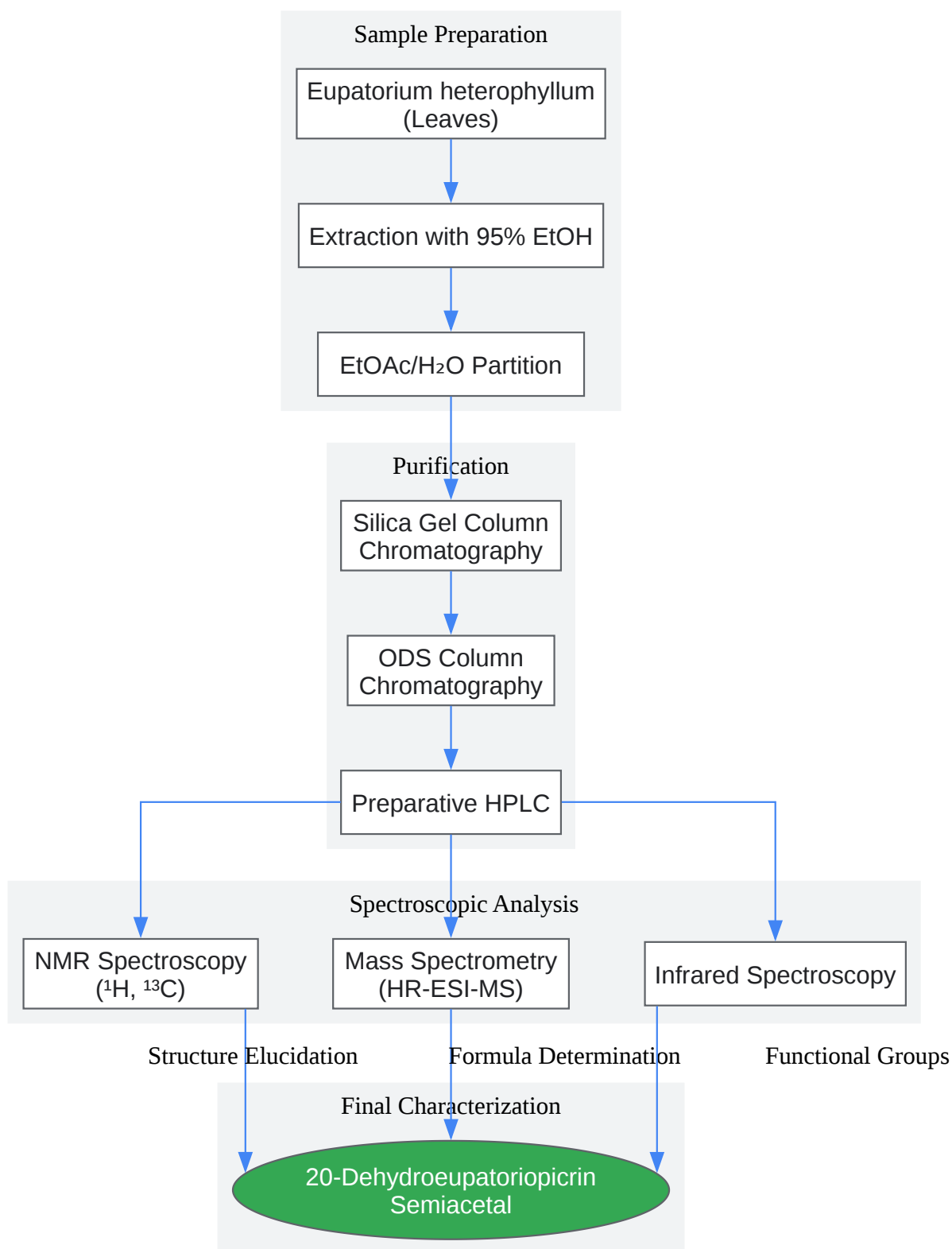
Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR): ¹H and ¹³C NMR spectra were acquired on a Bruker AV-500 spectrometer operating at 500 MHz for ¹H and 125 MHz for ¹³C. Samples were dissolved in deuterated chloroform (CDCl₃), and chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as the internal standard.
- Mass Spectrometry (MS): High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was performed on a Bruker Apex II FT-ICR mass spectrometer to determine the accurate mass and molecular formula of the compound.

- Infrared (IR) Spectroscopy: The IR spectrum was recorded on a Nicolet 5700 FT-IR spectrometer using potassium bromide (KBr) pellets.

Experimental Workflow

The logical flow of the experimental process from sample collection to the final characterization of **20-Dehydroeupatoriopicrin semiacetal** is illustrated in the following diagram.



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Caption: Experimental workflow for the isolation and characterization of **20-Dehydroeupatoriopicrin semiacetal**.

This technical guide provides a consolidated resource for the spectroscopic properties and isolation of **20-Dehydroeupatoriopicrin semiacetal**. The detailed data and protocols are intended to facilitate further research into the biological activities and potential therapeutic applications of this natural product.

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